

Essential Safety and Handling Guide for 3-Aminobenzophenone (A1899)

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Compound of Interest

Compound Name: A1899

Cat. No.: B1664714

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling 3-Aminobenzophenone (**A1899**) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Information:

- Name: 3-Aminobenzophenone
- Synonyms: 3-Benzoylaniline, **A1899**
- CAS Number: 2835-78-1
- Molecular Formula: C₁₃H₁₁NO
- Hazards: Causes skin and serious eye irritation.[1][2][3][4] May cause respiratory irritation.[1][2][3] Harmful if swallowed.[2]

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling 3-Aminobenzophenone.

Protection Type	Specification	Standard Compliance
Eye/Face Protection	Safety glasses with side-shields	EN166 (EU) or NIOSH (US) approved[1]
Hand Protection	Chemical resistant gloves	Inspected before use and disposed of after contamination[1]
Respiratory Protection	Type N95 (US) or type P1 (EN 143) dust mask	Required where dust is generated[5]
Skin and Body Protection	Protective clothing	To prevent skin exposure[3]

Experimental Protocols: Handling and Storage

Handling:

- Ventilation: Always handle 3-Aminobenzophenone in a well-ventilated area.[1][3] Use a local exhaust system if dust or aerosols will be generated.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[1][3]
- Dust Formation: Avoid the formation of dust and aerosols.[1][3]
- Hygiene: Wash hands and face thoroughly after handling.[1] Do not eat, drink, or smoke in the work area.
- Personal Protective Equipment: Wear the appropriate PPE as detailed in the table above.[1][5]

Storage:

- Container: Keep the container tightly closed.[1][3]
- Conditions: Store in a cool, dry, and well-ventilated place away from heat and sources of ignition.[1][3] The storage area should be a dark place with an inert atmosphere.[4][6]
- Incompatibilities: Keep away from strong oxidizing agents.[3]

Disposal Plan

Waste Characterization:

- 3-Aminobenzophenone waste is considered hazardous. Consult federal, state, and local regulations for proper classification.

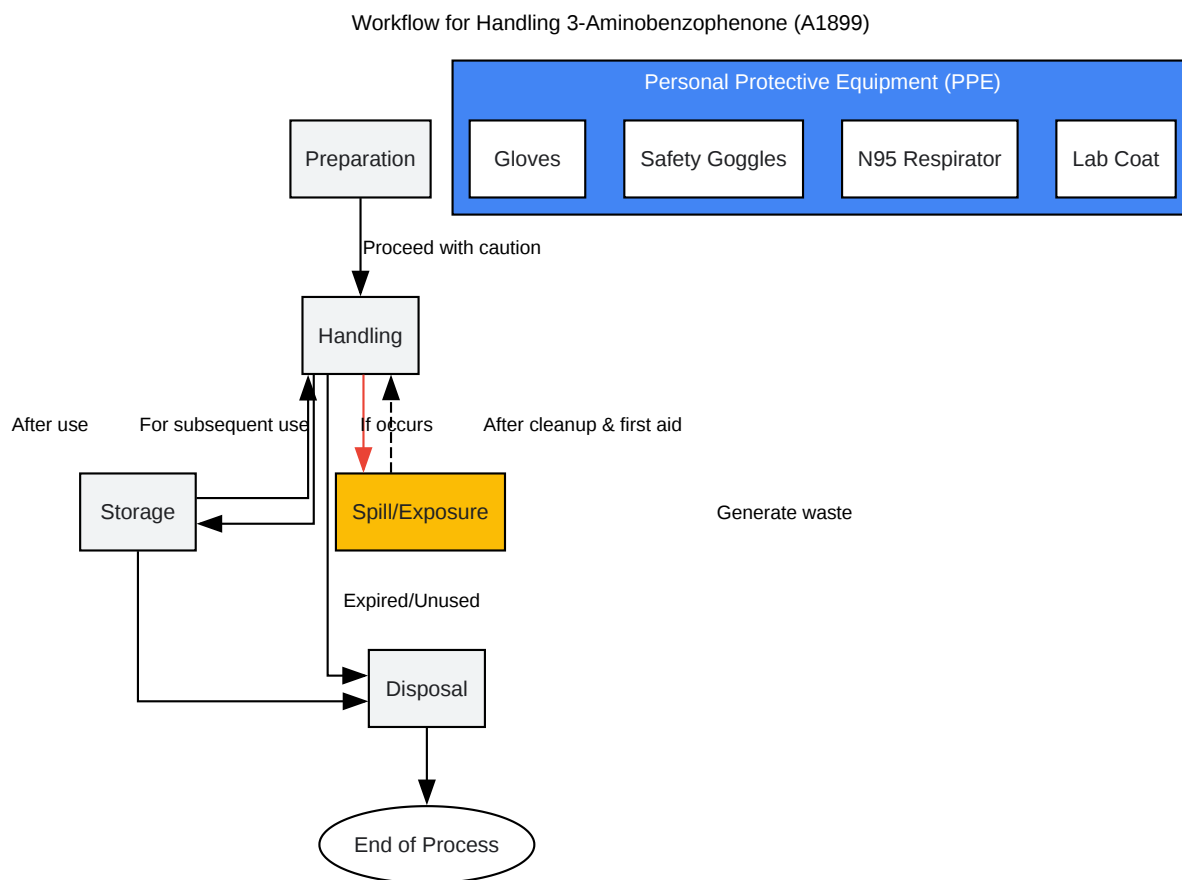
Disposal Procedure:

- Collection: Collect waste in a suitable, closed, and properly labeled container.[\[1\]](#)
- Professional Disposal: Arrange for disposal through a licensed professional waste disposal service.[\[1\]](#) Do not allow the product to enter drains, waterways, or the soil.[\[1\]](#)
- Container Disposal: Dispose of empty containers as unused product.[\[1\]](#)
- Regulatory Compliance: Adhere to all federal, state, and local environmental regulations for chemical waste disposal.

Emergency First-Aid Procedures

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[\[1\]](#)
- In Case of Skin Contact: Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[1\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[\[1\]](#)
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor/physician if you feel unwell.[\[1\]](#)[\[2\]](#)

Process Flow Diagrams



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Caption: Workflow for handling 3-Aminobenzophenone.

Disposal Pathway for 3-Aminobenzophenone (A1899) Waste



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Caption: Disposal pathway for **A1899** waste.

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